

M-Tolyl Acetate: Applications in the Fragrance Industry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M-Tolyl acetate

Cat. No.: B1675977

[Get Quote](#)

Introduction

M-Tolyl acetate, also known as m-cresyl acetate, is an aromatic ester that holds a significant place in the perfumer's palette. With its distinct sweet, floral, and slightly fruity aroma, it serves as a versatile ingredient in a wide array of fragrance compositions. This document provides detailed application notes and experimental protocols for researchers, scientists, and fragrance development professionals to effectively utilize **M-Tolyl acetate** in their formulations. Its chemical structure, characterized by a methyl group at the meta position of the phenyl ring, contributes to its unique olfactory profile, differentiating it from its ortho and para isomers.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **M-Tolyl acetate** is presented in the table below. These properties are crucial for understanding its behavior in various fragrance formulations and product bases.

Property	Value	Reference
Chemical Name	3-Methylphenyl acetate	[2]
Synonyms	m-Cresyl acetate, Acetic acid m-tolyl ester	[2][3]
CAS Number	122-46-3	[3]
Molecular Formula	C ₉ H ₁₀ O ₂	[3]
Molecular Weight	150.17 g/mol	[3]
Appearance	Colorless liquid	[1]
Odor Profile	Sweet, floral, slightly fruity	[1]
Boiling Point	210-213 °C	
Flash Point	95 °C	
Purity	≥97%	[3]

Applications in Fragrance Compositions

M-Tolyl acetate is a valuable component in the creation of various fragrance types due to its versatile and pleasant scent profile.[1]

Fine Fragrances

In fine fragrances, **M-Tolyl acetate** can be used to impart a sweet, floral character. It blends well with a variety of other fragrance materials, including floral, fruity, and woody notes. Its moderate volatility allows it to contribute to both the heart and top notes of a fragrance. Based on data for the isomeric p-Tolyl acetate, a typical concentration in fine fragrance products is around 0.027%.[4]

Personal Care Products

M-Tolyl acetate's stability and pleasant aroma make it suitable for use in a range of personal care products.

- Shampoos and Conditioners: It can be incorporated to provide a fresh and floral scent to hair care products.
- Soaps and Body Washes: Its sweet notes can enhance the overall fragrance profile of cleansing products.
- Lotions and Creams: **M-Tolyl acetate** can contribute a subtle and pleasing aroma to leave-on skin care products.

For products applied to the face and body, a concentration of around 0.0070% is suggested, based on p-tolyl acetate usage levels.^[4] For hair care products, a slightly higher concentration of up to 0.056% may be appropriate.^[4]

Household Products

The pleasant and effective masking properties of **M-Tolyl acetate** make it a useful ingredient in household cleaning products, air fresheners, and laundry detergents, where it can contribute to a clean and fresh scent.

Experimental Protocols

The following protocols are designed to evaluate the performance and characteristics of **M-Tolyl acetate** in fragrance applications.

Protocol 1: Determination of Odor Threshold

Objective: To determine the detection and recognition thresholds of **M-Tolyl acetate** in a suitable solvent.

Materials:

- **M-Tolyl acetate** ($\geq 97\%$ purity)
- Ethanol (perfumery grade, odorless)
- Deionized water
- Glass olfactometry jars with Teflon-lined caps

- Graduated pipettes and volumetric flasks

Procedure:

- Prepare a stock solution of 1% **M-Tolyl acetate** in ethanol.
- Create a series of dilutions in a 50:50 ethanol/water solution, ranging from 100 ppm down to 0.01 ppb.
- A panel of trained sensory analysts is presented with the dilutions in a randomized and blind manner.
- The detection threshold is determined as the lowest concentration at which 50% of the panelists can distinguish the sample from a blank.
- The recognition threshold is determined as the lowest concentration at which 50% of the panelists can correctly describe the odor.

Protocol 2: Evaluation of Substantivity on Fabric

Objective: To assess the longevity of **M-Tolyl acetate**'s scent on a fabric substrate.

Materials:

- **M-Tolyl acetate** solution (1% in ethanol)
- Cotton swatches (pre-washed with unscented detergent and dried)
- Glass jars with lids
- Trained sensory panel

Procedure:

- Apply 100 μ L of the **M-Tolyl acetate** solution to the center of each cotton swatch.
- Place each swatch in a labeled glass jar and seal.

- The sensory panel evaluates the intensity of the scent from the swatches at predetermined time intervals (e.g., 0, 1, 4, 8, 24, and 48 hours).
- The intensity is rated on a scale from 0 (no odor) to 9 (very strong odor).
- The data is plotted to create a substantivity curve.

Protocol 3: Performance in a Model Shampoo Base

Objective: To evaluate the performance and stability of **M-Tolyl acetate** in a typical shampoo formulation.

Materials:

- **M-Tolyl acetate**
- Unfragranced model shampoo base
- pH meter
- Viscometer
- Incubator/oven for stability testing

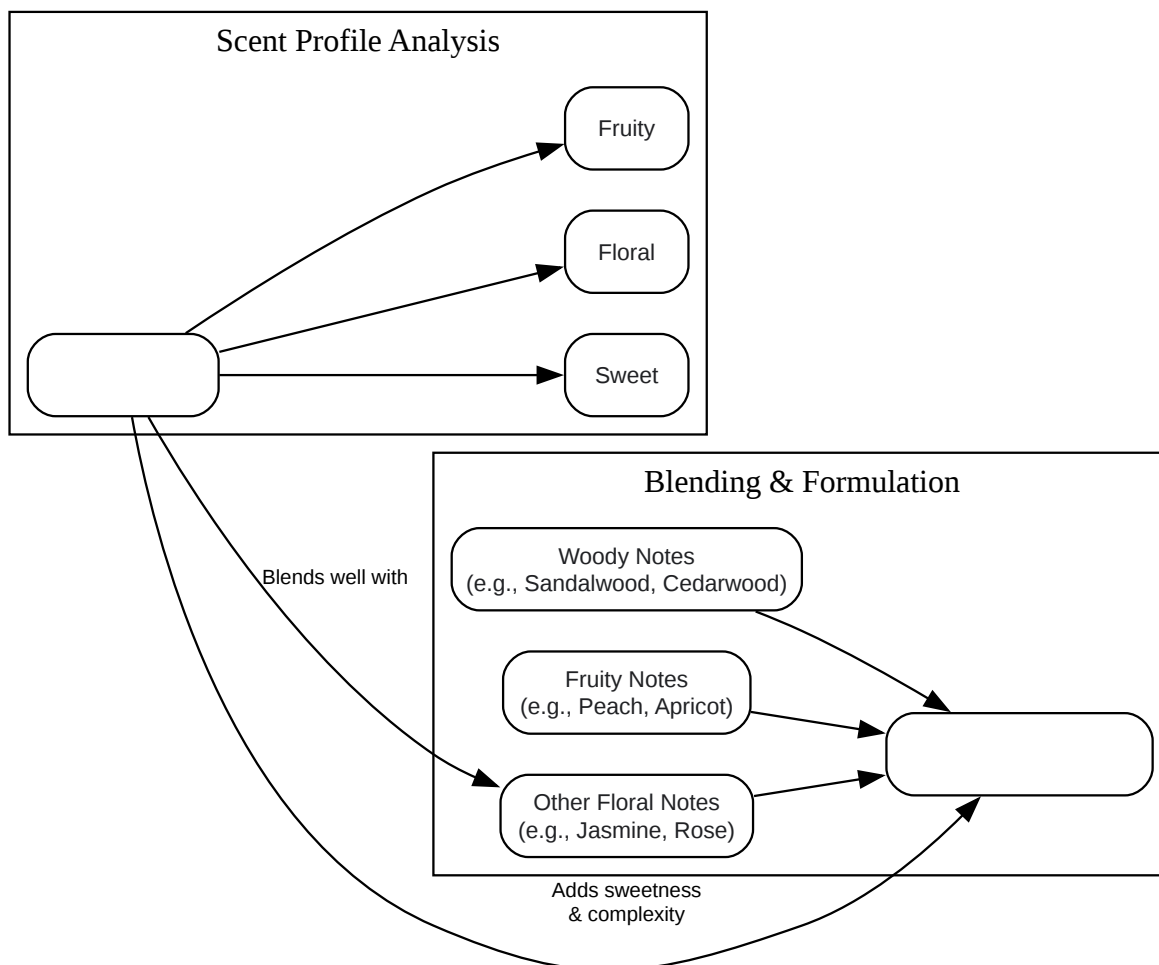
Procedure:

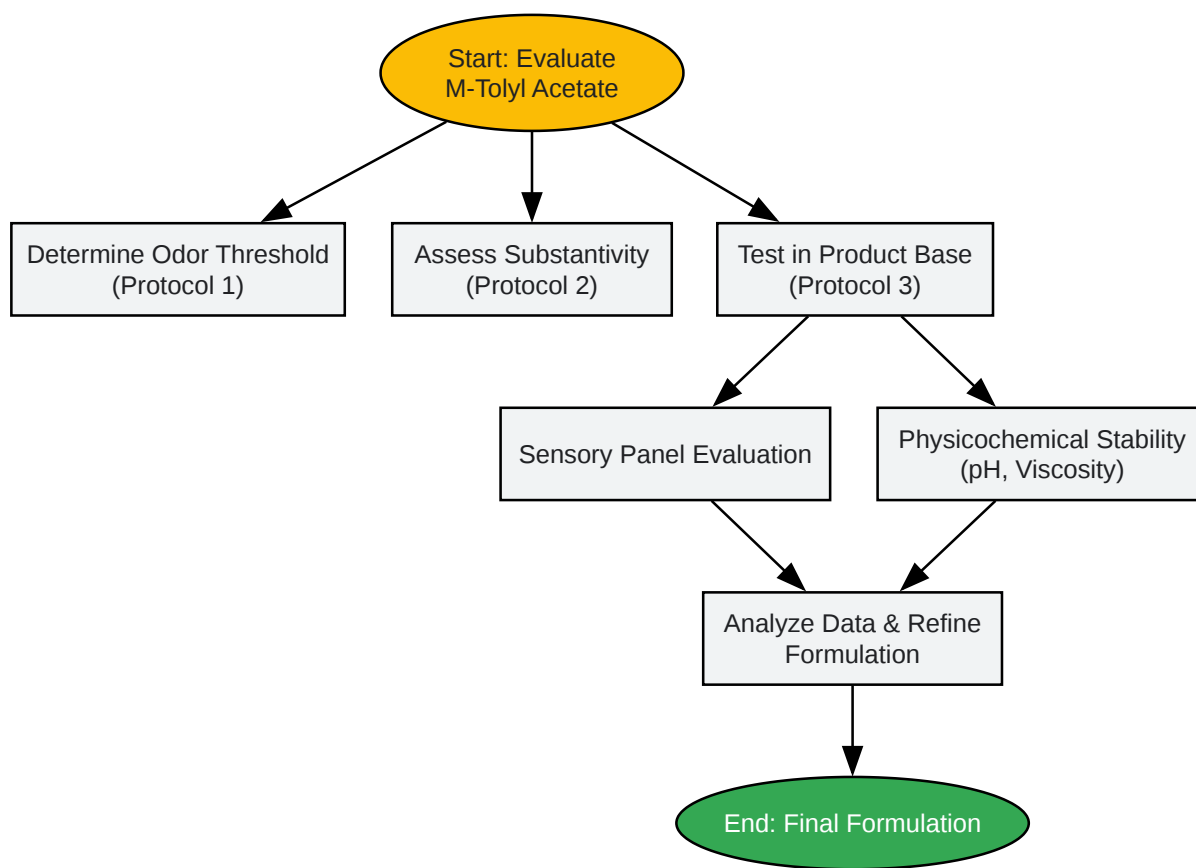
- Prepare three batches of the model shampoo base.
- Add **M-Tolyl acetate** to two batches at different concentrations (e.g., 0.3% and 0.5% w/w). The third batch will serve as an unfragranced control.
- Homogenize the mixtures thoroughly.
- Evaluate the initial olfactory profile of the fragranced shampoos.
- Measure and record the initial pH and viscosity of all three batches.
- Store samples of each batch at different temperature conditions (e.g., 4°C, 25°C, and 40°C) for a period of 4 weeks.

- At weekly intervals, evaluate the olfactory profile, pH, and viscosity of the stored samples to assess stability.

Logical Relationships and Workflows

The following diagrams illustrate key logical relationships and workflows relevant to the application of **M-Tolyl acetate** in the fragrance industry.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy M-Tolyl acetate | 122-46-3 | >98% [smolecule.com]
- 2. m-tolyl-acetate | 122-46-3 | MOLNOVA [molnova.com]
- 3. scbt.com [scbt.com]
- 4. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]

- To cite this document: BenchChem. [M-Tolyl Acetate: Applications in the Fragrance Industry]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1675977#applications-of-m-tolyl-acetate-in-fragrance-industry\]](https://www.benchchem.com/product/b1675977#applications-of-m-tolyl-acetate-in-fragrance-industry)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com